

Synthesis of 1,6-Diaminophenazine: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: 1,6-Diaminophenazine

CAS No.: 16582-03-9

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This comprehensive guide details a robust two-step synthetic protocol for the preparation of **1,6-diaminophenazine**, a valuable scaffold in medicinal chemistry and materials science. Diverging from the common oxidative dimerization of o-phenylenediamine which predominantly yields the 2,3-diamino isomer, this application note focuses on a targeted synthesis of the 1,6-isomer. The methodology involves an initial copper-catalyzed Ullmann condensation to construct the 1,6-dinitrophenazine precursor, followed by a clean and efficient reduction of the nitro groups using sodium dithionite. This guide provides in-depth, step-by-step protocols, mechanistic insights, and detailed characterization data to ensure reproducibility and facilitate the application of **1,6-diaminophenazine** in further research and development.

Introduction

Phenazine derivatives are a critical class of nitrogen-containing heterocyclic compounds with a broad spectrum of biological activities, including antimicrobial, antitumor, and antioxidant properties. Their planar, aromatic structure also lends them to applications in materials science

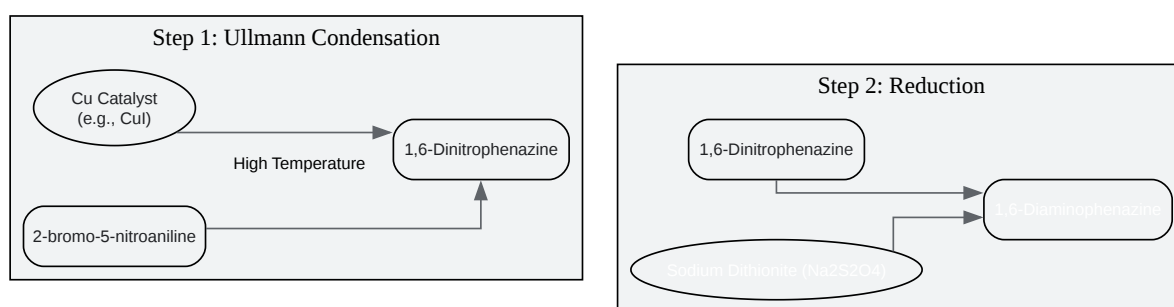
as organic semiconductors and fluorescent probes. While the synthesis of some phenazine isomers is well-established, the targeted synthesis of specific substitution patterns, such as the 1,6-diamino configuration, can be challenging. The direct oxidation of o-phenylenediamine, a common starting material for phenazine synthesis, primarily results in the formation of 2,3-diaminophenazine.[1] This guide, therefore, outlines a strategic, multi-step approach to selectively synthesize **1,6-diaminophenazine**.

The presented synthesis is a two-part process:

- **Synthesis of 1,6-Dinitrophenazine:** An Ullmann condensation reaction is employed to couple two molecules of a suitably substituted aniline derivative to form the phenazine core with nitro groups at the 1 and 6 positions.
- **Reduction to 1,6-Diaminophenazine:** The dinitro intermediate is then reduced to the corresponding diamine using a mild and effective reducing agent, sodium dithionite.

This application note provides detailed experimental procedures for each step, along with purification techniques and comprehensive characterization of the final product.

Reaction Scheme



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Figure 1: Overall reaction scheme for the synthesis of **1,6-diaminophenazine**.

Part 1: Synthesis of 1,6-Dinitrophenazine via Ullmann Condensation

The Ullmann reaction is a classic copper-catalyzed coupling method for the formation of C-C and C-heteroatom bonds.^{[2][3]} In this synthesis, a variation of the Ullmann condensation is utilized to construct the phenazine ring system. The reaction involves the self-condensation of an ortho-halo-nitroaniline derivative in the presence of a copper catalyst at elevated temperatures. The nitro group activates the aryl halide towards nucleophilic substitution, facilitating the coupling reaction.

Experimental Protocol

Materials:

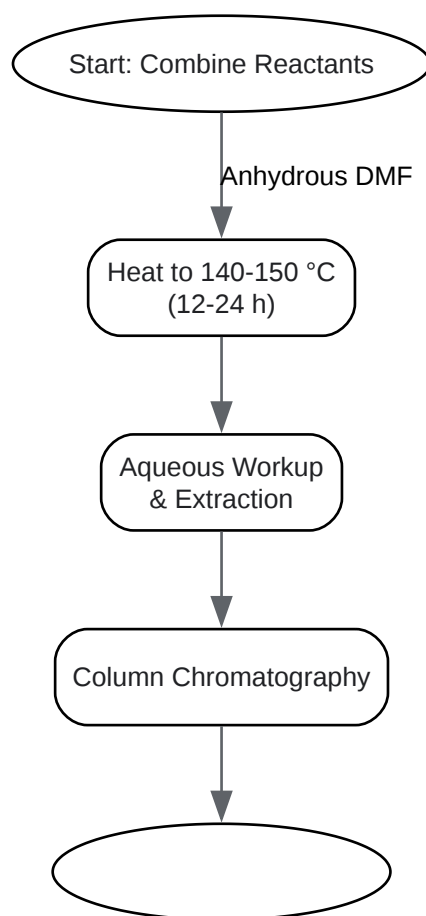
- 2-bromo-5-nitroaniline
- Copper(I) iodide (CuI)
- Potassium carbonate (K_2CO_3), anhydrous
- Dimethylformamide (DMF), anhydrous
- Toluene
- Hydrochloric acid (HCl), 1 M
- Sodium bicarbonate ($NaHCO_3$), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- To a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-bromo-5-nitroaniline (1.0 eq), copper(I) iodide (0.2 eq), and anhydrous potassium carbonate (2.0 eq).
- Under an inert atmosphere (e.g., nitrogen or argon), add anhydrous dimethylformamide (DMF) to the flask.
- Heat the reaction mixture to 140-150 °C and stir vigorously for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and extract with toluene.
- Wash the combined organic layers sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude 1,6-dinitrophenazine by column chromatography on silica gel using a hexane-ethyl acetate gradient as the eluent.

Mechanistic Insights

The Ullmann condensation mechanism is believed to involve the formation of an organocopper intermediate. The reaction is initiated by the oxidative addition of the aryl halide to the copper catalyst. This is followed by a series of steps, including coordination and reductive elimination, to form the new C-N bonds of the phenazine ring. The high temperature is necessary to overcome the activation energy of these steps.



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Figure 2: Experimental workflow for the synthesis of 1,6-dinitrophenazine.

Part 2: Reduction of 1,6-Dinitrophenazine to 1,6-Diaminophenazine

The reduction of the nitro groups to amines is a critical step in this synthesis. Sodium dithionite ($\text{Na}_2\text{S}_2\text{O}_4$) is a mild and effective reducing agent for this transformation.^[4] It is a water-soluble and relatively safe alternative to other reducing agents like catalytic hydrogenation or metal/acid combinations. The reaction is typically carried out in a biphasic solvent system to facilitate both the dissolution of the organic substrate and the aqueous reducing agent.

Experimental Protocol

Materials:

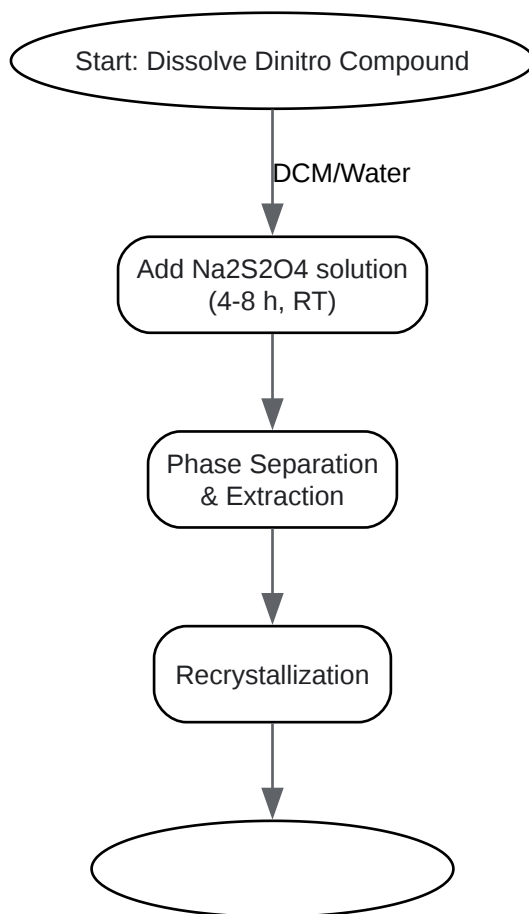
- 1,6-Dinitrophenazine
- Sodium dithionite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Dichloromethane (DCM)
- Water
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Methanol

Procedure:

- Dissolve 1,6-dinitrophenazine (1.0 eq) in dichloromethane in a round-bottom flask.
- Prepare a solution of sodium dithionite (excess, e.g., 10 eq) in water.
- Add the aqueous sodium dithionite solution to the solution of the dinitro compound.
- Stir the biphasic mixture vigorously at room temperature for 4-8 hours. Monitor the reaction progress by TLC.
- After the reaction is complete, separate the organic layer.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with saturated NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and remove the solvent under reduced pressure.
- The crude **1,6-diaminophenazine** can be purified by recrystallization from a suitable solvent such as methanol or by column chromatography if necessary.[5]

Mechanistic Considerations

Sodium dithionite in aqueous solution exists in equilibrium with the sulfoxylate radical anion ($\text{SO}_2^{\cdot-}$), which is the active reducing species. The reduction of the nitro group is believed to proceed through a series of single-electron transfer steps, leading to the formation of nitroso and hydroxylamino intermediates before the final amine product is formed.



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Figure 3: Experimental workflow for the reduction of 1,6-dinitrophenazine.

Characterization of 1,6-Diaminophenazine

The identity and purity of the synthesized **1,6-diaminophenazine** should be confirmed by a combination of spectroscopic techniques.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ N ₄
Molecular Weight	210.23 g/mol
Appearance	Yellow to brown solid
Melting Point	>300 °C (decomposes)

Table 1: Physical and Chemical Properties of **1,6-Diaminophenazine**.[\[6\]](#)

Spectroscopic Data

- ¹H NMR** (DMSO-d₆, 400 MHz): The proton NMR spectrum is expected to show signals in the aromatic region corresponding to the protons on the phenazine core, as well as broad signals for the amine protons. The exact chemical shifts and coupling patterns will depend on the solvent and concentration.
- ¹³C NMR** (DMSO-d₆, 100 MHz): The carbon NMR spectrum will display signals for the carbon atoms of the phenazine ring system. The carbons attached to the amino groups will be shifted upfield compared to the other aromatic carbons.[\[6\]](#)
- FTIR** (KBr): The infrared spectrum will exhibit characteristic absorption bands for N-H stretching of the primary amine groups (typically in the range of 3300-3500 cm⁻¹), as well as C=N and C=C stretching vibrations of the aromatic rings.
- Mass Spectrometry** (EI): The mass spectrum should show a molecular ion peak (M⁺) at m/z = 210, corresponding to the molecular weight of **1,6-diaminophenazine**.

Applications in Drug Development

Diaminophenazine derivatives have garnered significant interest in drug development due to their diverse pharmacological activities. The 1,6-diamino substitution pattern provides two key sites for further functionalization, allowing for the generation of libraries of novel compounds for screening. The planar phenazine core can intercalate with DNA, leading to potential anticancer properties. Furthermore, the redox activity of the phenazine ring can be exploited in the design

of bioreductive drugs or sensors. The amino groups can also be modified to improve solubility, bioavailability, and target specificity.

Conclusion

This application note provides a detailed and reliable two-step synthesis of **1,6-diaminophenazine**, a valuable building block that is not readily accessible through direct oxidation of o-phenylenediamine. The described Ullmann condensation and subsequent reduction with sodium dithionite offer a practical and scalable route to this important isomer. The comprehensive protocols and characterization data provided herein should enable researchers to confidently synthesize and utilize **1,6-diaminophenazine** in their drug discovery and materials science endeavors.

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